N-Cyclohexyl Butylone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Cyclohexyl Butylone*

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An In-depth Analysis of its Chemical Structure, Physicochemical Properties, and Inferred Biological Activity

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic cathinone **N-Cyclohexyl Butylone** (also known as Cybutylone). Due to its status as a novel psychoactive substance, publicly available, peer-reviewed research specifically on **N-Cyclohexyl Butylone** is limited. This document synthesizes available analytical data with established knowledge of the structure-activity relationships (SAR) of synthetic cathinones to offer a detailed technical resource.

Chemical Identity and Physicochemical Properties

N-Cyclohexyl Butylone is a substituted cathinone characterized by a β-keto moiety, a methylenedioxy-substituted phenyl ring, and a cyclohexyl group attached to the amine.[1][2][3] Its formal chemical name is 1-(1,3-benzodioxol-5-yl)-2-(cyclohexylamino)butan-1-one.[4][5]

Table 1: Chemical and Physical Properties of **N-Cyclohexyl Butylone**

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Property	Value	Source(s)
IUPAC Name	1-(1,3-benzodioxol-5-yl)-2-(cyclohexylamino)butan-1-one	[4][5]
Synonyms	Cybutylone, 3,4-Methylenedioxy-α-Cyclohexylaminobutiophenone	[5][6]
Molecular Formula	$C_{17}H_{23}NO_3$	[4]
Molecular Weight	289.4 g/mol	[4]
Appearance	White or beige crystalline powder/rocks	[3][6]
Solubility	Soluble in DMF (3 mg/ml), DMSO (3 mg/ml), Ethanol (1 mg/ml); Insoluble in PBS (pH 7.2)	[7]
XLogP3	3.8	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	5	[4]
Exact Mass	289.16779360 Da	[4]
Monoisotopic Mass	289.16779360 Da	[4]

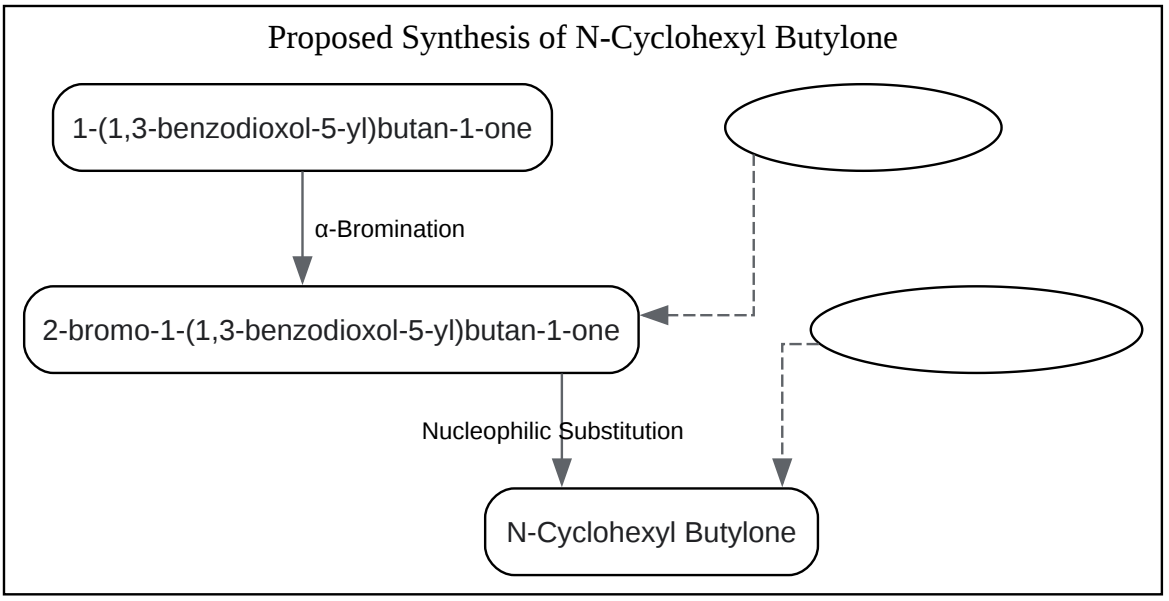
Synthesis

A specific, peer-reviewed synthesis protocol for **N-Cyclohexyl Butylone** has not been published. However, the general synthesis of N-alkylated cathinone derivatives typically involves a two-step process.[8]

Proposed Synthesis Workflow

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The synthesis would likely proceed via the α-bromination of 1-(1,3-benzodioxol-5-yl)butan-1-one, followed by a nucleophilic substitution reaction with cyclohexylamine.



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Caption: Proposed two-step synthesis of **N-Cyclohexyl Butylone**.

Experimental Protocol: General Synthesis of N-Alkylated Cathinones

This protocol is adapted from general methods for synthesizing cathinone derivatives and has not been specifically validated for **N-Cyclohexyl Butylone**.[8][9]

Step 1: α-Bromination of the Ketone

- Dissolve the starting ketone (1-(1,3-benzodioxol-5-yl)butan-1-one) in a suitable solvent such as dichloromethane or acetic acid.
- Slowly add an equimolar amount of bromine (Br_2) dissolved in the same solvent to the ketone solution at room temperature while stirring.

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- Continue stirring until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically washed with a solution of sodium bisulfite to remove excess bromine, followed by a wash with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude α-bromoketone.

Step 2: Nucleophilic Substitution with Cyclohexylamine

- Dissolve the crude α-bromoketone in a suitable solvent such as acetonitrile or ethanol.
- Add an excess (typically 2-3 equivalents) of cyclohexylamine to the solution.
- The reaction mixture is stirred at room temperature or gently heated to reflux until the reaction is complete (monitored by TLC).
- After completion, the solvent is removed under reduced pressure.
- The residue is taken up in a non-polar solvent (e.g., diethyl ether) and washed with a dilute acid (e.g., 1M HCl) to remove excess amine, followed by a wash with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated.
- The resulting free base of **N-Cyclohexyl Butylone** can be further purified by column chromatography or converted to a salt (e.g., hydrochloride) by bubbling HCl gas through a solution of the free base in a suitable solvent like diethyl ether.

Analytical Characterization

N-Cyclohexyl Butylone has been characterized using various analytical techniques, including gas chromatography-mass spectrometry (GC-MS), liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-QTOF-MS), nuclear magnetic resonance (NMR) spectroscopy, and Fourier-transform infrared (FTIR) spectroscopy.[1]

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Gas Chromatography-Mass Spectrometry (GC-MS)

Table 2: GC-MS Parameters for the Analysis of **N-Cyclohexyl Butylone**

Parameter	Value	Source(s)
Column	5% phenyl / 95% methyl silicone (e.g., HP-5MS), 30 m x 0.25 mm i.d., 0.25 µm film thickness	[8][10]
Carrier Gas	Helium	[8]
Flow Rate	1.0 mL/min	[8]
Injector Temperature	225-260 °C	[8][11]
Oven Program	90°C (1 min), then 8°C/min to 300°C (10 min hold)	[8]
Injection Volume	1-2 µL	[8]
Split Ratio	75:1	[8]
Ionization Mode	Electron Ionization (EI) at 70 eV	[8]
Mass Scan Range	50-550 amu	[8]
MS Source Temperature	230 °C	[8]
MS Quadrupole Temperature	150 °C	[8]

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

LC-QTOF-MS is a powerful technique for the identification of novel psychoactive substances due to its high resolution and mass accuracy.[12][13][14]

Table 3: General LC-QTOF-MS Parameters for NPS Analysis

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Parameter	General Conditions	Source(s)
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.7 µm)	[12]
Mobile Phase A	Water with 0.1% formic acid	[12]
Mobile Phase B	Acetonitrile with 0.1% formic acid	[12]
Gradient	A suitable gradient from low to high organic phase	[12]
Flow Rate	0.2-0.5 mL/min	[12]
Ionization Mode	Electrospray Ionization (ESI), positive mode	[12]
Mass Analyzer	Quadrupole Time-of-Flight (QTOF)	[12]
Acquisition Mode	Full scan with data-dependent or data-independent MS/MS	[12]

Spectroscopic Data

NMR and FTIR Spectroscopy: Detailed NMR (^{1}H and ^{13}C) and FTIR data for **N-Cyclohexyl Butylone** have been reported and are crucial for its unambiguous identification.[1][15] The FTIR spectrum would be expected to show characteristic peaks for the carbonyl group (C=O stretch), the C-N bond, and the aromatic ring system.[15]

Inferred Pharmacological Profile

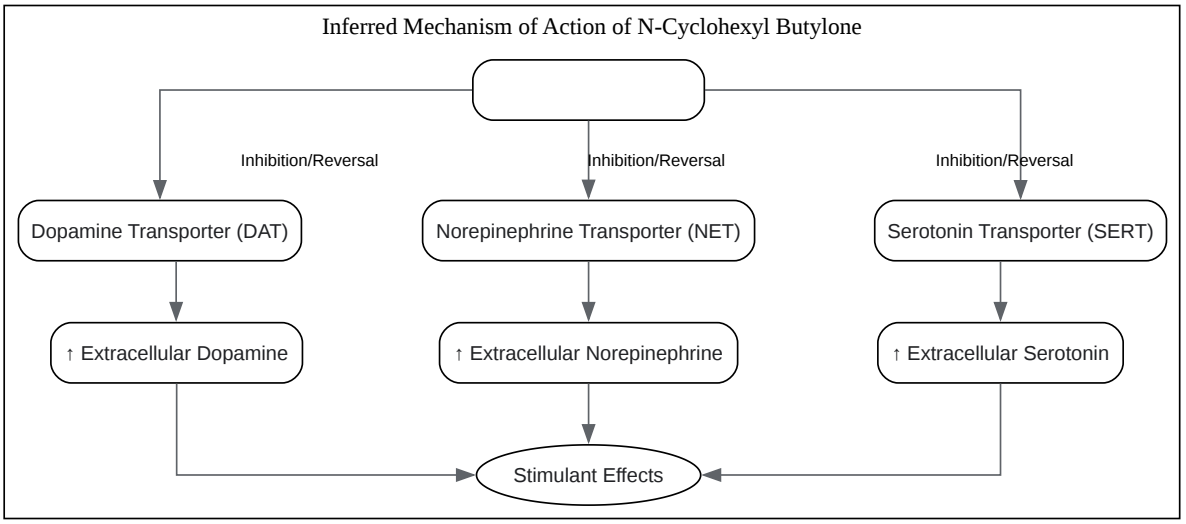
Specific in vitro or in vivo pharmacological studies on **N-Cyclohexyl Butylone** are not available in the peer-reviewed literature. However, based on the extensive research on the structure-activity relationships (SAR) of synthetic cathinones, a likely pharmacological profile can be inferred.[2][16][17][18][19]

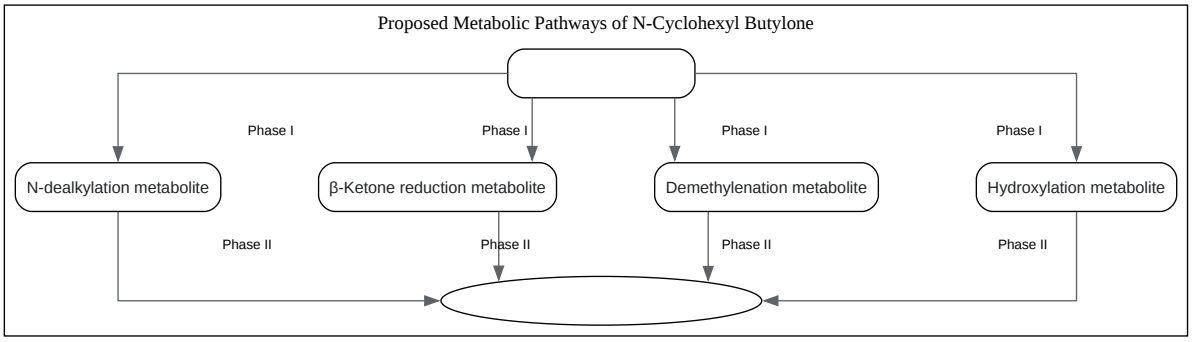
Mechanism of Action

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Synthetic cathinones primarily act as monoamine transporter inhibitors and/or releasers.[20] They interact with the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT), leading to an increase in the extracellular concentrations of these neurotransmitters in the synaptic cleft.[20]

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